

# An In-depth Technical Guide to Allyltriisopropylsilane (CAS: 24400-84-8)

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## Compound of Interest

Compound Name: Allyltriisopropylsilane

Cat. No.: B1276873

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## Introduction

**Allyltriisopropylsilane** is a versatile organosilicon compound widely employed in organic synthesis.[1] Characterized by a silicon atom bonded to three bulky isopropyl groups and a reactive allyl group, this reagent offers a unique combination of steric hindrance and nucleophilic reactivity.[2] Its applications span from being a key component in carbon-carbon bond-forming reactions to its use as a robust protecting group for alcohols.[1] This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its primary applications in modern organic chemistry.

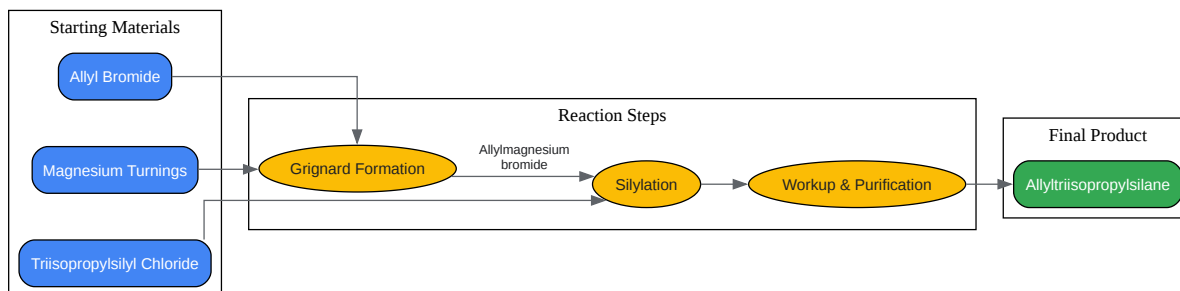
## Physicochemical Properties

**Allyltriisopropylsilane** is a colorless, clear liquid with a distinct, mild odor.[1][3] Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	24400-84-8	[1][2]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> Si	[1][2]
Molecular Weight	198.43 g/mol	[1][4]
Appearance	Colorless clear liquid	[1][2]
Density	0.83 g/mL	[1]
Boiling Point	210.7 °C (at 760 mmHg)	[4]
Melting Point	<0 °C	[4]
Flash Point	76 °C	[4][5]
Refractive Index	n <sub>20</sub> /D 1.47	[1]
Purity	≥ 97% (GC)	[1]

## Synthesis of Allyltriisopropylsilane

A common and effective method for the synthesis of **allyltriisopropylsilane** involves the Grignard reaction between allylmagnesium bromide and triisopropylsilyl chloride.[6] The general workflow for this synthesis is depicted below.



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Caption: Synthesis of **Allyltriisopropylsilane** via Grignard Reaction.

## Detailed Experimental Protocol: Synthesis of Allyltriisopropylsilane

This protocol is adapted from general procedures for the synthesis of allylsilanes via Grignard reagents.<sup>[7][8]</sup>

Materials:

- Magnesium turnings
- Allyl bromide
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Triisopropylsilyl chloride
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

- Standard glassware for inert atmosphere reactions (three-necked round-bottom flask, reflux condenser, dropping funnel)

Procedure:

- Preparation of Allylmagnesium Bromide:
  - Under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings (1.2 equivalents) in a dry three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer.
  - Prepare a solution of allyl bromide (1.0 equivalent) in anhydrous diethyl ether or THF and add it to the dropping funnel.
  - Add a small portion of the allyl bromide solution to the magnesium turnings to initiate the Grignard reaction. Initiation can be confirmed by gentle bubbling or a noticeable temperature increase.
  - Once the reaction has started, add the remaining allyl bromide solution dropwise at a rate that maintains a gentle reflux.
  - After the addition is complete, continue to stir the mixture at room temperature for an additional hour to ensure complete formation of the Grignard reagent.
- Reaction with Triisopropylsilyl Chloride:
  - Cool the freshly prepared allylmagnesium bromide solution to 0 °C using an ice bath.
  - Add triisopropylsilyl chloride (1.0 equivalent) dropwise to the stirred Grignard solution.
  - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours or overnight.
- Work-up and Purification:
  - Cool the reaction mixture in an ice bath and quench by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.

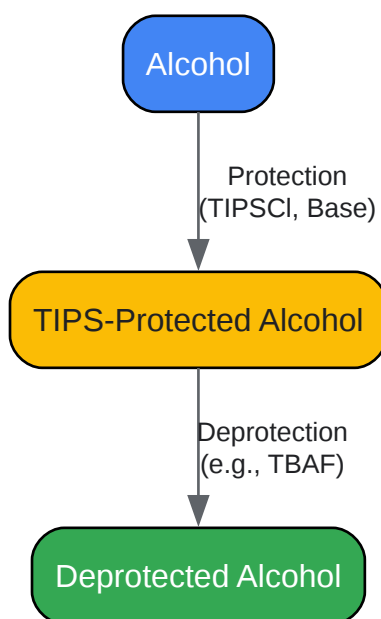
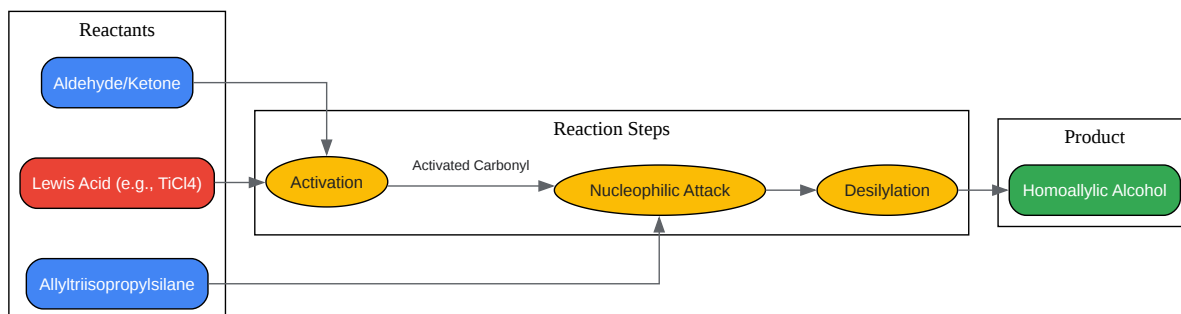
- Separate the organic layer, and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation to yield pure **allyltriisopropylsilane**.

## Key Reactions and Applications

**Allyltriisopropylsilane** is a valuable reagent in a variety of organic transformations, most notably in the Hosomi-Sakurai allylation and as a protecting group for alcohols.

### Hosomi-Sakurai Allylation

The Hosomi-Sakurai reaction is a Lewis acid-promoted allylation of electrophiles, such as aldehydes and ketones, with allylsilanes.<sup>[9][10]</sup> This reaction is highly regioselective, with the electrophile attacking the  $\gamma$ -carbon of the allyl group.<sup>[11]</sup>



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- To cite this document: BenchChem. [An In-depth Technical Guide to Allyltriisopropylsilane (CAS: 24400-84-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1276873#allyltriisopropylsilane-cas-number-24400-84-8]

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